Application Notes and Protocols: Photocatalytic Activity of Strontium Oxide

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Compound of Interest

Compound Name:	*Strontium oxide*
CAS No.:	*1314-11-0*
Cat. No.:	*B073684*

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Introduction

Strontium oxide (SrO), an alkaline earth metal oxide, is emerging as a promising photocatalyst for environmental remediation and other applications. Its wide bandgap and high catalytic activity, particularly when doped or combined with other nanomaterials, make it effective in the degradation of organic pollutants under various light sources.[1][2] These application notes provide a comprehensive overview of the photocatalytic properties of **strontium oxide**, detailed experimental protocols for its synthesis and use, and a summary of its performance data.

Data Presentation: Photocatalytic Performance of Strontium Oxide and its Composites

The following tables summarize the quantitative data on the photocatalytic efficiency of **strontium oxide**-based materials in degrading various organic pollutants.

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Catalyst	Target Pollutant	Degradation Efficiency (%)	Time (min)	Light Source	Reference
3% Fe/Ti co-doped SrO	Methyl Orange	~98	90	100-volt lightbulb	[1][3][4]
Ni-doped SrO	Methylene Blue	90	Not Specified	Light Illumination	[5]
SrO Nanoparticles	4-bromophenol	99.9	140	Not Specified	[6]
SrO Nanoparticles	Cephalexin	99.8	140	Not Specified	[6]
SrO Nanoparticles (Green Synthesis)	Methylene Blue	87.4	80	Visible Light	[7][8]
ZnO/SrO Nanocomposite	Methylene Blue	~100	6	Visible Light	[9]
SrO/ZnO Nanocomposite	Malachite Green	98	Not Specified	Direct Sunlight	[10]
SrO Nanoparticles	Methylene Blue	87.7	Not Specified	UV Light	[11]
SrO Nanoparticles	Acid Green	71.2	Not Specified	UV Light	[11]
SrO2	Methylene Blue	99	30	Sunlight	[12]
SrO2	Rhodamine B	91	105	Sunlight	[12]
SrO2	Moxifloxacin	96	15	UV Light	[12]

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Catalyst	Bandgap Energy (eV)	Synthesis Method	Crystallite Size (nm)	Reference
Pure SrO	4.28	Hydrothermal	Not Specified	[1]
SrO Nanoparticles	3.55 (direct), 2.88 (indirect)	Co-precipitation	16.24 ± 1.13	[6]
SrO Nanoparticles (Green Synthesis)	2.64	Co-precipitation with plant extract	Not Specified	[7][8]
SrO Nanostructured Thin Film	3.7	Chemical Bath Deposition	Not Specified	[13]
ZnO/SrO Nanocomposite	3.07	Co-precipitation	Not Specified	[14]
SrO Nanoparticles	4.06	Probe Sonication	43	[11]

Experimental Protocols

Protocol 1: Synthesis of Fe/Ti Co-doped Strontium Oxide Nanoparticles via Hydrothermal Method

This protocol is adapted from a study on the synthesis of Fe/Ti co-doped SrO nanoparticles for the degradation of methyl orange.[1][3][4]

Materials:

- Strontium nitrate hexahydrate ($Sr(NO_3)_2 \cdot 6H_2O$)
- Iron (III) chloride ($FeCl_3$)
- Titanium (IV) chloride ($TiCl_4$)
- Deionized water

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- Sodium hydroxide (NaOH)
- Muffle furnace

Procedure:

- Precursor Solution Preparation: Dissolve 3 grams of strontium nitrate hexahydrate in 75 mL of deionized water.
- Dopant Solution Preparation: Prepare separate solutions of iron chloride and titanium chloride.
- Doping: Add the desired molar percentage of iron and titanium chloride solutions to the strontium nitrate solution.
- Hydrothermal Reaction: Transfer the mixed solution to a Teflon-lined stainless-steel autoclave. Seal the autoclave and heat it at a specified temperature (e.g., 180°C) for a designated duration (e.g., 12 hours).
- Cooling and Washing: Allow the autoclave to cool down to room temperature naturally. Collect the precipitate by centrifugation and wash it several times with deionized water and ethanol to remove any unreacted precursors.
- Drying and Calcination: Dry the washed precipitate in an oven at 80°C overnight. Calcine the dried powder in a muffle furnace at a high temperature (e.g., 450°C) for a few hours to obtain the crystalline Fe/Ti co-doped SrO nanoparticles.[5]

Protocol 2: Synthesis of **Strontium Oxide** Nanoparticles via Co-precipitation Method

This protocol describes a general co-precipitation method for synthesizing SrO nanoparticles.[6][15]

Materials:

- Strontium nitrate ($Sr(NO_3)_2$)

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- Sodium hydroxide (NaOH) or another precipitating agent
- Deionized water
- Ethanol

Procedure:

- Solution Preparation: Prepare an aqueous solution of strontium nitrate.
- Precipitation: Slowly add a solution of sodium hydroxide dropwise to the strontium nitrate solution while stirring vigorously. A white precipitate of strontium hydroxide ($Sr(OH)_2$) will form.
- Aging: Continue stirring the mixture for a set period (e.g., 2 hours) to allow for the complete precipitation and aging of the particles.
- Washing: Separate the precipitate by centrifugation or filtration and wash it repeatedly with deionized water to remove any ionic impurities. A final wash with ethanol can aid in preventing agglomeration.
- Drying: Dry the precipitate in an oven at a moderate temperature (e.g., 100°C) to remove the solvent.
- Calcination: Calcine the dried powder at a high temperature (e.g., 800°C) in a muffle furnace for a specified time to convert the strontium hydroxide to **strontium oxide**.

Protocol 3: Evaluation of Photocatalytic Activity for Dye Degradation

This protocol outlines a standard procedure for assessing the photocatalytic performance of SrO-based materials using the degradation of an organic dye as a model reaction.[1][3][5]

Materials and Equipment:

- Synthesized SrO-based photocatalyst
- Target organic dye (e.g., Methylene Blue, Methyl Orange)

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- Deionized water
- Light source (e.g., UV lamp, visible light lamp, or sunlight)
- Magnetic stirrer
- Centrifuge
- UV-Vis Spectrophotometer

Procedure:

- Catalyst Suspension: Disperse a specific amount of the photocatalyst (e.g., 150 mg) in a known volume and concentration of the dye solution (e.g., 120 mL of 20 mg/L methyl orange).[1][3]
- Adsorption-Desorption Equilibrium: Stir the suspension in the dark for a period (e.g., 25-30 minutes) to establish adsorption-desorption equilibrium between the catalyst surface and the dye molecules.[1][5]
- Photocatalytic Reaction: Expose the suspension to the light source while continuing to stir.
- Sampling: At regular time intervals, withdraw a small aliquot of the suspension.
- Catalyst Removal: Centrifuge the withdrawn sample to separate the photocatalyst particles from the solution.
- Analysis: Measure the absorbance of the supernatant at the maximum absorption wavelength of the dye using a UV-Vis spectrophotometer.
- Calculation of Degradation Efficiency: The degradation efficiency can be calculated using the following formula: Degradation (%) = $[(A_0 - A_t) / A_0] \times 100$ Where A_0 is the initial absorbance of the dye solution (after establishing adsorption-desorption equilibrium) and A_t is the absorbance at time t.

Visualizations

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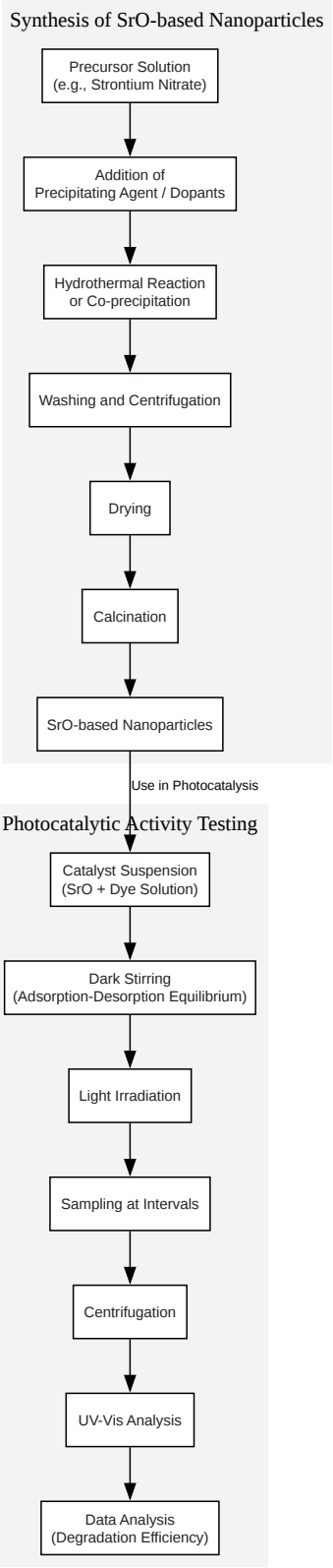
Experimental Workflow for Synthesis and Photocatalytic Testing



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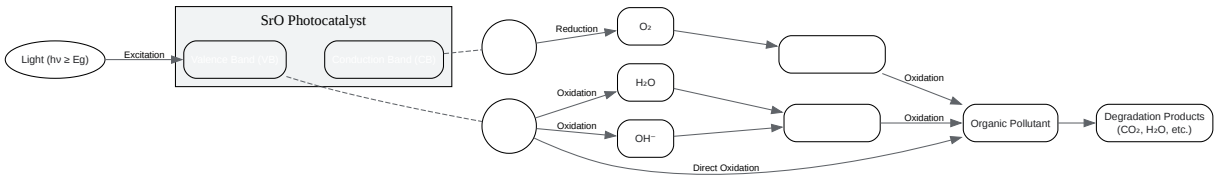
Caption: Workflow for the synthesis of SrO-based nanoparticles and subsequent evaluation of their photocatalytic activity.

Photocatalytic Degradation Mechanism



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Caption: Proposed mechanism for the photocatalytic degradation of organic pollutants using a **strontium oxide**-based photocatalyst.

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References

- 1. arww.razi.ac.ir [arww.razi.ac.ir]
- 2. psjd.icm.edu.pl [psjd.icm.edu.pl]
- 3. researchgate.net [researchgate.net]
- 4. Fe/Ti-codoped strontium oxide nanoparticles for enhanced photocatalytic degradation of methyl orange [arww.razi.ac.ir]
- 5. periodicos.cerradopub.com.br [periodicos.cerradopub.com.br]

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- 6. tandfonline.com [tandfonline.com]
- 7. Green synthesis of SrO nanoparticles using leaf extract of Albizia julibrissin and its recyclable photocatalytic activity: an eco-friendly approach for treatment of industrial wastewater - Environmental Science: Advances (RSC Publishing) [pubs.rsc.org]
- 8. Green synthesis of SrO nanoparticles using leaf extract of Albizia julibrissin and its recyclable photocatalytic activity: an eco-friendly approach fo ... - Environmental Science: Advances (RSC Publishing) DOI:10.1039/D2VA00018K [pubs.rsc.org]
- 9. Synthesis of ZnO/SrO nanocomposites for enhanced photocatalytic activity under visible light irradiation [inis.iaea.org]
- 10. Synthesis of strontium oxide-zinc oxide nanocomposites by Co-precipitation method and its application for degradation of malachite green dye under direct sunlight - PMC [pmc.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. Strontium peroxide as a potential photocatalyst: rapid degradation of organic and pharmaceutical pollutants - New Journal of Chemistry (RSC Publishing) [pubs.rsc.org]
- 13. khandelwalcollege.edu.in [khandelwalcollege.edu.in]
- 14. pubs.aip.org [pubs.aip.org]
- 15. Strontium oxide nanoparticles: synthesis via co-precipitation, characterization, and exceptional photocatalytic CO2 methanation and organic pollutant degradation performance | Semantic Scholar [semanticscholar.org]

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